

Application Notes and Protocols: Dibutyl Adipate as an Emollient in Cosmetic Formulations

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Compound of Interest

Compound Name: *Dibutyl adipate*

Cat. No.: *B094505*

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Introduction to Dibutyl Adipate as an Emollient

Dibutyl adipate is the diester of n-butyl alcohol and adipic acid. In cosmetic and personal care formulations, it functions as a versatile emollient, skin-conditioning agent, solvent, and plasticizer.[1] Its primary role as an emollient is to soften and smooth the skin by forming a lubricating layer.[2] **Dibutyl adipate** is particularly valued for its non-greasy, silky feel, which enhances the sensory experience of topical products.[3][4] This characteristic, combined with its excellent spreadability, makes it a popular choice in a variety of cosmetic products, including sunscreens, moisturizers, lotions, and color cosmetics.[2][4][5]

Functionally, **Dibutyl adipate** improves the texture and application of formulations.[4] It can also act as a solvent for other ingredients, such as UV filters in sunscreen products, contributing to the overall stability and efficacy of the formulation.[6] Safety assessments have concluded that **Dibutyl adipate** is safe for use in cosmetics at current practices of use and concentration, exhibiting low potential for irritation, sensitization, and comedogenicity.[1][7]

Physicochemical Properties

A comprehensive understanding of the physicochemical properties of **Dibutyl adipate** is essential for formulation development.

Property	Value	Reference
INCI Name	DIBUTYL ADIPATE	[4]
CAS Number	105-99-7	[4]
Molecular Formula	C14H26O4	[4]
Molecular Weight	258.35 g/mol	
Appearance	Clear, colorless oily liquid	[4]
Odor	Odorless	[7]
Solubility	Insoluble in water; soluble in organic solvents	[1][4]
Boiling Point	305°C	[4]
Melting Point	-32°C	[4]
pH	6.0	[4]
Viscosity	Low	[4]

Applications in Cosmetic Formulations

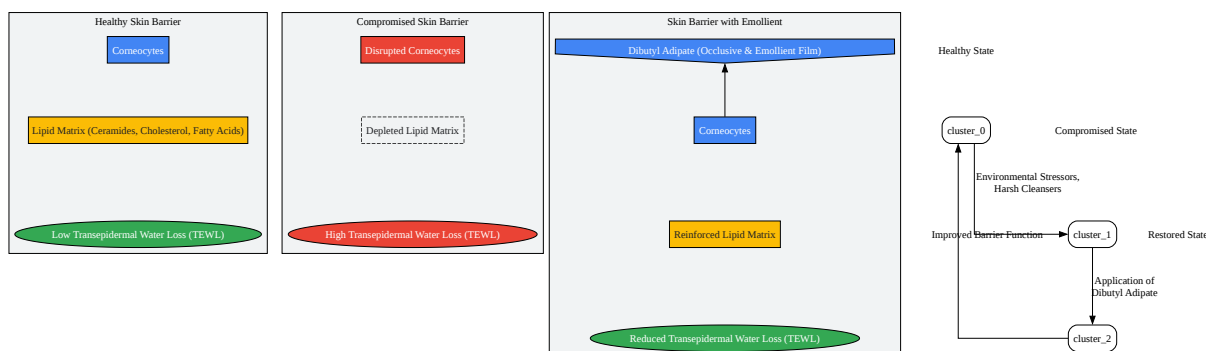
Dibutyl adipate's multifunctional properties make it a valuable ingredient in a wide array of cosmetic products:

- **Sunscreens:** It acts as an effective solvent for many organic UV filters, enhancing their solubility and stability within the formulation. Its light, non-greasy feel helps to create aesthetically pleasing sunscreen products that encourage consumer compliance.[5][6][7]
- **Moisturizers and Lotions:** As an emollient, it helps to hydrate and soften the skin, leaving a smooth and silky after-feel.[2][3]
- **Color Cosmetics (e.g., Foundations, Lipsticks):** It improves the spreadability and application of pigments, contributing to a more uniform and elegant finish. It can also act as a plasticizer in film-forming products.[4]

- **Hair Care Products:** In conditioners and styling products, it can provide a light conditioning effect, improving comb-through and shine without weighing down the hair.

Mechanism of Action: Skin Barrier Support

Emollients like **Dibutyl adipate** primarily work on the surface of the stratum corneum, the outermost layer of the skin. They help to fortify the skin's natural barrier function, which is crucial for maintaining hydration and protecting against external aggressors. The diagram below illustrates this mechanism.



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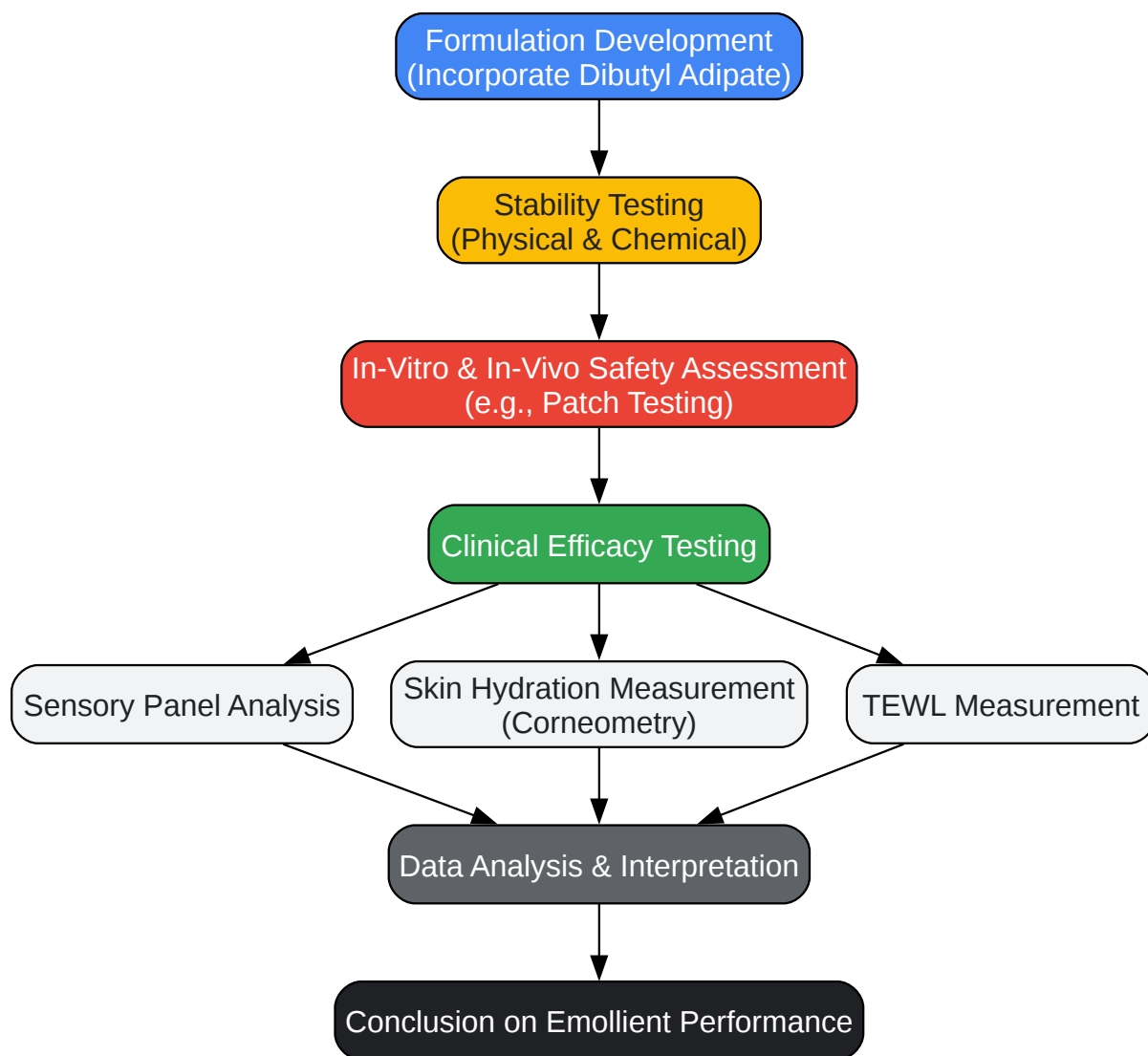
Caption: Mechanism of Emollient Action on the Skin Barrier.

Experimental Protocols and Illustrative Data

The following protocols outline standard methods for evaluating the performance of **Dibutyl adipate** as an emollient in cosmetic formulations.

Illustrative Experimental Workflow

The evaluation of a cosmetic emollient typically follows a structured workflow, from initial formulation to clinical efficacy testing.



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Caption: Experimental Workflow for Emollient Evaluation.

Sensory Panel Analysis

Objective: To evaluate the sensory characteristics of a formulation containing **Dibutyl adipate** compared to a control formulation.

Methodology:

- **Panelist Selection:** A panel of 10-15 trained sensory assessors is selected. Panelists should be familiar with evaluating the sensory attributes of topical products.
- **Test Products:**
 - **Test Formulation:** A standard oil-in-water emulsion containing 5% **Dibutyl adipate**.
 - **Control Formulation:** The same emulsion without **Dibutyl adipate**.
 - **Reference Emollients:** Formulations containing other common emollients (e.g., Isopropyl Myristate, Cyclomethicone) for comparison.
- **Application Procedure:**
 - A standardized amount (e.g., 0.1 mL) of each product is applied to a designated area on the panelists' volar forearms.
 - Panelists are instructed to rub the product in a circular motion for a set amount of time (e.g., 10 seconds).
- **Evaluation:** Panelists evaluate the products for various sensory attributes immediately after application and at set time points (e.g., 2, 5, and 10 minutes). Attributes are rated on a labeled magnitude scale (LMS) from 0 (none) to 100 (very strong).
- **Sensory Attributes:**
 - **Spreadability:** Ease of application and spreading.
 - **Greasiness:** Perception of an oily residue.
 - **Tackiness:** Stickiness of the skin after application.
 - **Shine/Gloss:** Visual appearance of shine on the skin.
 - **Absorption:** Perceived speed of product disappearance into the skin.
 - **Smoothness:** Sensation of skin smoothness after application.

- Residual Film: Perception of a film left on the skin.

Illustrative Data Presentation:

Disclaimer: The following data is illustrative and based on the known sensory profile of light, non-greasy esters like **Dibutyl adipate** and data for the structurally similar Diisobutyl Adipate. Actual results may vary depending on the formulation.

Sensory Attribute	Formulation with 5% Dibutyl Adipate (Mean Score)	Control Formulation (Mean Score)
Spreadability	85	60
Greasiness	15	45
Tackiness	10	30
Absorption (Speed)	80	50
Smoothness (After-feel)	90	65
Residual Film	20	55

Skin Hydration Measurement (Corneometry)

Objective: To quantify the effect of a formulation containing **Dibutyl adipate** on skin surface hydration over time.

Methodology:

- Participant Selection: A group of 20-30 participants with self-perceived dry skin on their forearms is recruited.
- Acclimatization: Participants are acclimated to the controlled environment (e.g., 22°C and 50% relative humidity) for at least 30 minutes before measurements.
- Instrumentation: A Corneometer® CM 825 or similar device is used to measure the electrical capacitance of the skin, which correlates with hydration.

- **Test Sites:** Two to three test sites (e.g., 2x2 cm) are marked on the volar forearm of each participant.
- **Baseline Measurement:** Baseline Corneometer readings are taken from each test site.
- **Product Application:**
 - One site is treated with a standardized amount (e.g., 2 mg/cm²) of the formulation containing **Dibutyl adipate**.
 - Another site is left untreated as a control.
- **Post-Application Measurements:** Corneometer readings are taken at specified time intervals (e.g., 1, 2, 4, 8, and 24 hours) after product application.
- **Data Analysis:** The change in skin hydration from baseline is calculated for both the treated and control sites. Statistical analysis (e.g., t-test or ANOVA) is used to determine the significance of the results.

Illustrative Data Presentation:

Disclaimer: The following data is illustrative of expected results for an effective emollient formulation and is not based on a specific study of **Dibutyl adipate**.

Time Point	Mean Corneometer Reading (Arbitrary Units) - Treated Site	Mean Corneometer Reading (Arbitrary Units) - Control Site	% Increase in Hydration vs. Control
Baseline (T0)	45.2	45.5	-
1 Hour (T1)	68.9	46.1	49.5%
4 Hours (T4)	62.5	45.8	36.5%
8 Hours (T8)	58.1	45.3	28.3%
24 Hours (T24)	52.3	45.6	14.7%

Transepidermal Water Loss (TEWL) Measurement

Objective: To assess the effect of a formulation containing **Dibutyl adipate** on the skin's barrier function by measuring the rate of transepidermal water loss.

Methodology:

- Participant Selection: A group of 20-30 participants is selected.
- Acclimatization: Participants are acclimated to a controlled environment with stable temperature and humidity for at least 30 minutes.
- Instrumentation: A Tewameter® TM 300 or similar open-chamber device is used to measure the water vapor gradient above the skin.
- Test Sites: Similar to the corneometry protocol, test sites are marked on the volar forearms.
- Baseline Measurement: Baseline TEWL measurements are taken from each test site.
- Product Application: A standardized amount of the test formulation is applied to one site, while another site serves as the untreated control.
- Post-Application Measurements: TEWL readings are taken at specified time intervals (e.g., 1, 2, 4, 8, and 24 hours) after product application.
- Data Analysis: The reduction in TEWL from baseline is calculated for the treated site and compared to the control. Statistical analysis is performed to determine significance.

Illustrative Data Presentation:

Disclaimer: The following data is illustrative of expected results for a formulation with good occlusive and barrier-enhancing properties and is not based on a specific study of **Dibutyl adipate**.

Time Point	Mean TEWL (g/m ² /h) - Treated Site	Mean TEWL (g/m ² /h) - Control Site	% Reduction in TEWL vs. Control
Baseline (T0)	12.5	12.7	-
1 Hour (T1)	8.2	12.6	34.9%
4 Hours (T4)	9.1	12.8	28.9%
8 Hours (T8)	10.3	12.5	17.6%
24 Hours (T24)	11.5	12.6	8.7%

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